

Picfeltarraenin IA versus similar compounds

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Compound Focus: Picfeltarraenin IA

CAS No.: 97230-47-2

Cat. No.: S882236

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Experimental Data on Picfeltarraenin IA

The table below summarizes the key experimental findings from a study investigating the anti-inflammatory effects of Picfeltarraenin IA (PA) in human pulmonary epithelial A549 cells [1].

| Experimental Aspect | Details & Results |
|-----------------------|--|
| Study Objective | Investigate the effect of PA on respiratory inflammation. |
| Cell Lines Used | Human pulmonary epithelial A549 cells; Human monocytic leukemia THP-1 cells. |
| Inducing Agent | Lipopolysaccharide (LPS) at 10 µg/ml. |
| Test Compound Range | Picfeltarraenin IA at 0.1, 1, and 10 µmol/l. |
| Key Measured Outcomes | Production of IL-8 and PGE2; Expression of COX2 protein. |
| Key Findings | PA significantly inhibited LPS-induced PGE2 production and COX2 expression in a concentration-dependent manner. It also inhibited IL-8 production. |
| Proposed Mechanism | PA downregulates COX2 expression and inhibits cytokine production by regulating the NF-κB pathway in A549 cells. |

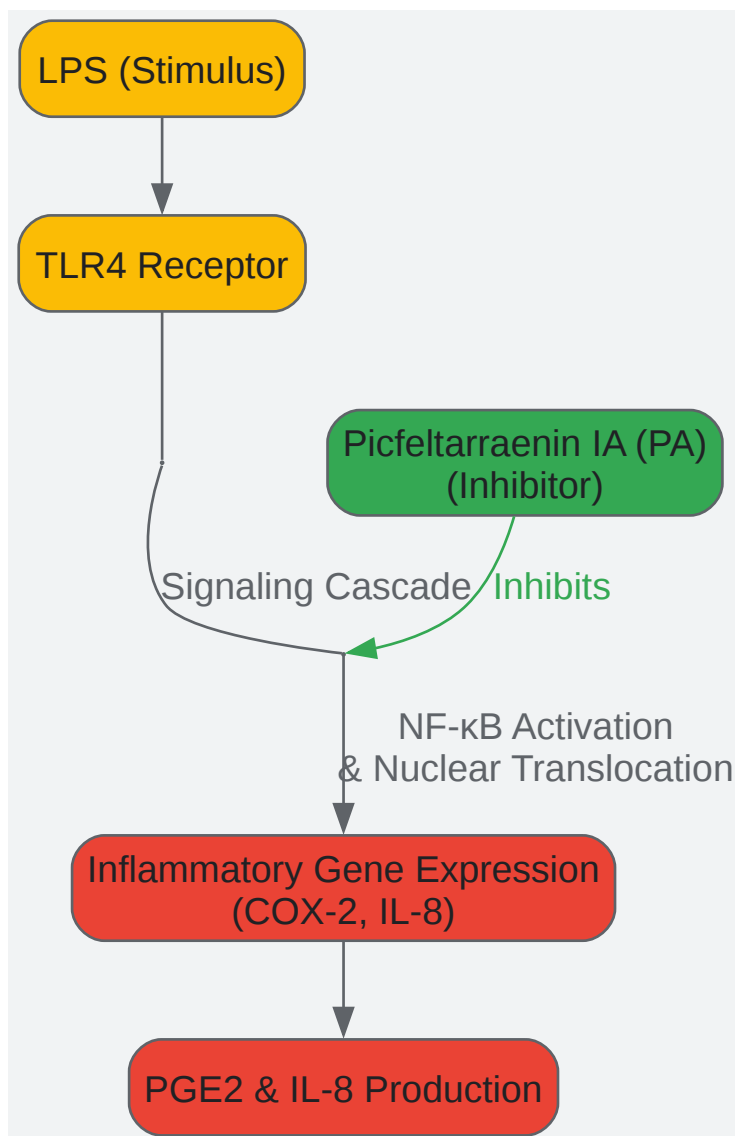
Detailed Experimental Protocols

The following methodologies were used to generate the data in the study [1].

- **Cell Viability Assay (MTT Assay):** Cells were seeded in 96-well plates and treated with various concentrations of LPS and PA. After incubation, MTT solution was added, and cells were incubated further. The formed crystals were dissolved in DMSO, and absorbance was measured at 570 nm to calculate cell viability. A lactate dehydrogenase (LDH) detection kit was also used to evaluate cytotoxicity.
- **Enzyme-Linked Immunosorbent Assay (ELISA):** The production of the inflammatory cytokine **IL-8** and the mediator **PGE2** in the cell culture supernatant was measured using specific ELISA kits, following the manufacturer's protocols.
- **Western Blot Analysis:** After treatment, cells were washed and lysed. Proteins from the cell lysates were separated by gel electrophoresis, transferred to a membrane, and probed with specific primary antibodies (e.g., against **COX2** and **NF- κ B p65**). The membrane was then incubated with secondary antibodies, and protein bands were visualized to analyze expression levels.

NF- κ B Signaling Pathway

The study concluded that Picfeltarraenin IA exerts its anti-inflammatory effects by inhibiting the NF- κ B pathway [1]. The diagram below illustrates this signaling cascade and the proposed site of PA's action.



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This diagram shows the signaling cascade from LPS stimulation to the production of inflammatory mediators, and the point at which Picfeltaerrenin IA (PA) is believed to intervene [1].

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References

1. Picfeltaenin IA inhibits lipopolysaccharide-induced inflammatory... [spandidos-publications.com]

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